

Application Notes and Protocol: Preparation of Catharanthine Sulfate Stock Solution in DMSO

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Compound of Interest

Compound Name: Catharanthine Sulfate

Cat. No.: B15615259

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Audience: Researchers, scientists, and drug development professionals.

Introduction Catharanthine is a monoterpenoid indole alkaloid derived from the plant *Catharanthus roseus*. It serves as a vital biosynthetic precursor for the production of potent anticancer vinca alkaloids, such as vinblastine and vincristine.^{[1][2]} The sulfate salt of Catharanthine is often used in research due to its stability and solubility. This document provides a detailed protocol for the preparation, handling, and storage of **Catharanthine Sulfate** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent, ensuring reproducible and reliable experimental outcomes.

Quantitative Data Summary

The properties of **Catharanthine Sulfate** are essential for accurate preparation of solutions. The data below has been compiled from various suppliers and safety data sheets.

Table 1: Chemical and Physical Properties of **Catharanthine Sulfate**

Property	Value	References
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₆ S	[2] [3] [4]
Molecular Weight	434.51 g/mol	[2] [3] [4] [5]
CAS Number	70674-90-7	[1] [2] [3] [5]
Appearance	White to off-white solid powder	[1] [2] [3]
Purity	≥98%	[1] [2] [5]

Table 2: Solubility Data

Solvent	Solubility	References
DMSO	≥50.1 mg/mL	[2] [3]
Ethanol	≥21.75 mg/mL (with gentle warming)	[2] [3]
Water	≥4.96 mg/mL	[2] [3]

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Special Conditions	References
Solid Powder	-20°C	Long-term	Protect from light, keep in a tightly sealed container.	[2] [3] [6]
DMSO Stock Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.	[7]
DMSO Stock Solution	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	[7]

Safety and Handling Precautions

Before handling **Catharanthine Sulfate** and DMSO, review the Safety Data Sheet (SDS).

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Ventilation: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhaling dust particles.[8][9]
- Contact: Avoid contact with skin and eyes.[8] In case of accidental contact, wash the affected skin area with soap and water, and flush eyes with water as a precaution.[8]
- Ingestion: May be harmful if swallowed.[8]
- DMSO Properties: DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Catharanthine Sulfate** in DMSO.

Objective: To create a high-concentration, stable stock solution for use in various biological assays.

Materials:

- **Catharanthine Sulfate** (MW: 434.51 g/mol)
- Anhydrous or high-purity DMSO
- Sterile, amber, or foil-wrapped glass vial
- Sterile polypropylene microcentrifuge tubes for aliquots
- Analytical balance

- Calibrated micropipettes and sterile tips
- Vortex mixer or sonicator

Calculations: To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

Example for 1 mL of a 10 mM stock solution:

- Molarity = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 434.51 g/mol

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 434.51 \text{ g/mol} \times 1000 \text{ mg/g} = 4.35 \text{ mg}$$

Step-by-Step Procedure:

- Equilibration: Allow the sealed vial of **Catharanthine Sulfate** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weighing: Carefully weigh out the calculated mass (e.g., 4.35 mg) of **Catharanthine Sulfate** on an analytical balance and transfer it into a sterile glass vial. If handling a potentially toxic compound, perform this step in a chemical fume hood.[9]
- Dissolution: Add the calculated volume (e.g., 1 mL) of anhydrous DMSO to the vial containing the powder.
- Mixing: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. A brief sonication or gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary, but ensure the compound is heat-stable.[9] Visually inspect the solution against a light source to confirm that no particulates are present.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile polypropylene tubes.[7]

- **Storage:** Clearly label the aliquots with the compound name, concentration, date, and solvent. Store immediately at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[7]

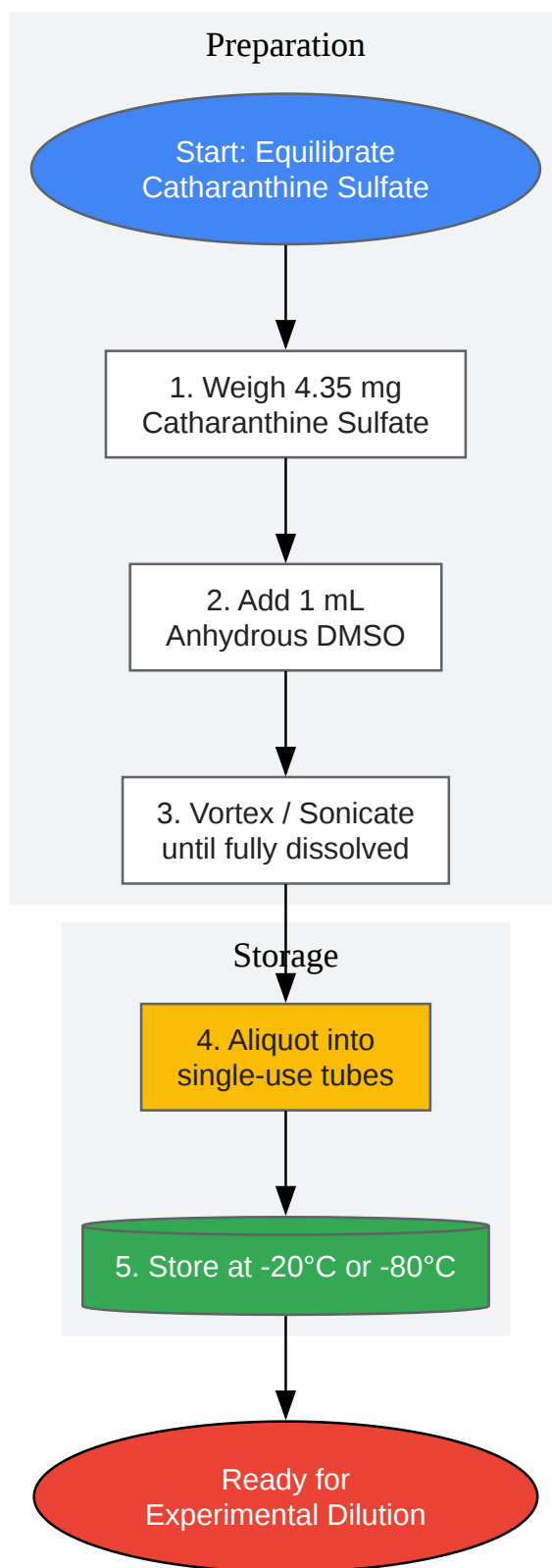
Protocol: Dilution for Cell Culture Applications

When preparing working solutions for cell-based assays, it is critical to minimize the final DMSO concentration to avoid solvent-induced toxicity or off-target effects.

- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should ideally be below 0.1% and must not exceed 0.5%.^{[7][9]}
- **Vehicle Control:** Always include a vehicle control in your experiments, which consists of culture medium with the same final concentration of DMSO as used for the test compound.^[7]
- **Serial Dilution:** To avoid precipitation of the compound in the aqueous culture medium, perform dilutions in a stepwise manner. For example, first, dilute the 10 mM DMSO stock into a small volume of medium to create an intermediate concentration, mix well, and then add this to the final culture volume.

Visualized Workflow

The following diagram illustrates the key steps in the preparation of the **Catharanthine Sulfate** stock solution.



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Caption: Workflow for preparing a 10 mM **Catharanthine Sulfate** stock solution in DMSO.

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